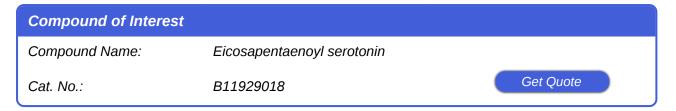


# Application Notes & Protocols: Extraction of Eicosapentaenoyl Serotonin (EPA-5HT) from Biological Samples

Author: BenchChem Technical Support Team. Date: December 2025



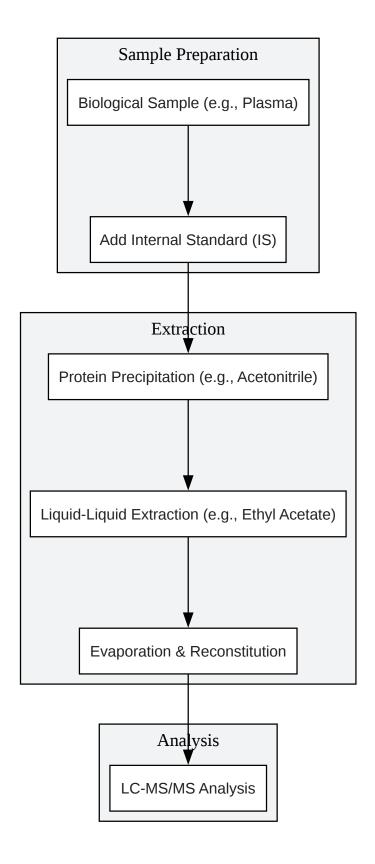
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Eicosapentaenoyl serotonin** (EPA-5HT), a conjugate of eicosapentaenoic acid and serotonin, is a novel compound with significant therapeutic potential, exhibiting both anti-inflammatory and neuroprotective properties. Accurate and reliable quantification of EPA-5HT in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and drug metabolism studies. This document provides detailed protocols and methodologies for the extraction of EPA-5HT from biological samples, primarily focusing on human plasma, based on validated analytical methods.

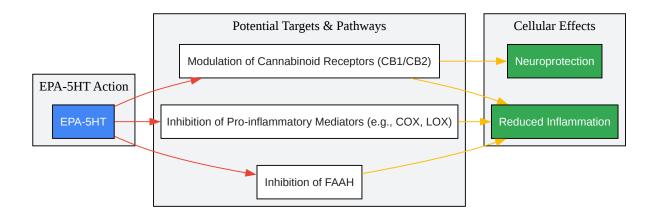
### General Workflow for EPA-5HT Extraction

The following diagram outlines a typical workflow for the extraction of EPA-5HT from a biological sample prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).









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